

Flutemazepam CAS number and molecular weight

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Compound of Interest

Compound Name: Flutemazepam

Cat. No.: B1213982

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Flutemazepam: A Technical Overview

For Research, Scientific, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **Flutemazepam**. It is intended for researchers, scientists, and professionals involved in drug development and pharmacological studies. This document presents key data in a structured format, outlines a conceptual experimental protocol for its synthesis, and includes a visual representation of the synthetic workflow.

Core Physicochemical Data

The fundamental quantitative properties of **Flutemazepam** are summarized in the table below for easy reference and comparison.

Parameter	Value	Reference
CAS Number	52391-89-6	[1] [2] [3] [4]
Molecular Weight	318.73 g/mol	[1] [2] [3]
Molecular Formula	C ₁₆ H ₁₂ ClFN ₂ O ₂	[1] [2] [3]

Conceptual Synthesis Protocol

Flutemazepam, a 1,4-benzodiazepine, is synthesized through a multi-step process that is characteristic of this class of compounds. The following protocol is a generalized methodology based on established benzodiazepine synthesis pathways.

Objective: To synthesize 7-chloro-5-(2-fluorophenyl)-3-hydroxy-1-methyl-1,3-dihydro-2H-1,4-benzodiazepin-2-one (**Flutemazepam**).

Starting Materials:

- Substituted 2-aminobenzophenone (specifically, a 2-amino-5-chlorobenzophenone derivative with a 2-fluorophenyl substituent).
- Appropriate reagents for cyclization, hydroxylation, and methylation.
- Solvents for reaction and purification.

Methodology:

- Preparation of the Benzodiazepine Scaffold: The synthesis typically begins with a substituted 2-aminobenzophenone. This starting material contains the necessary aromatic and carbonyl groups that will form the core benzodiazepine ring structure.
- Cyclization: The 2-aminobenzophenone derivative is reacted with an amino acid or its derivative, often in the presence of a coupling agent, to form the seven-membered diazepine ring. This step is crucial for creating the characteristic 1,4-benzodiazepine structure.
- Hydroxylation: A hydroxyl group is introduced at the 3-position of the benzodiazepine ring. This can be achieved through various oxidative methods, depending on the specific synthetic route.
- Methylation: A methyl group is added to the nitrogen at the 1-position of the benzodiazepine ring. This is typically accomplished using a methylating agent, such as methyl iodide, in the presence of a base.
- Purification: The final product, **Flutemazepam**, is purified from the reaction mixture using standard techniques such as recrystallization or column chromatography to ensure high purity.

- Characterization: The identity and purity of the synthesized **Flutemazepam** are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

Visualized Synthesis Workflow

The following diagram illustrates the conceptual workflow for the synthesis of **Flutemazepam**, highlighting the key stages of the process.

*Conceptual workflow for the synthesis of **Flutemazepam**.*

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References

- 1. Flutemazepam | 52391-89-6 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. cymitquimica.com [[cymitquimica.com](https://www.cymitquimica.com)]
- 3. medkoo.com [[medkoo.com](https://www.medkoo.com)]
- 4. Buy Online CAS Number 52391-89-6 - TRC - Flutemazepam | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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